

Essential Safety and Logistical Information for Handling Hexadecane-1,2-13C2

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Compound of Interest

Compound Name: Hexadecane-1,2-13C2

Cat. No.: B124825

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This guide provides comprehensive safety and logistical protocols for researchers, scientists, and drug development professionals handling **Hexadecane-1,2-13C2**. The following procedures are designed to ensure safe handling, storage, and disposal of this isotopically labeled compound.

Chemical and Physical Properties

Hexadecane-1,2-13C2 is a stable isotope-labeled form of n-Hexadecane. Its chemical properties are analogous to the unlabeled compound.

Property	Value
Linear Formula	$\text{CH}_3(\text{CH}_2)_{13}^{13}\text{CH}_2^{13}\text{CH}_3$ [1][2]
CAS Number	158563-27-0[1][2]
Molecular Weight	228.43 g/mol [1][2]
Melting Point	18 °C (lit.)[1][3]
Boiling Point	287 °C (lit.)[1][3]
Density	0.780 g/mL at 25 °C[1]
Flash Point	135 °C (closed cup)[1]
Isotopic Purity	99 atom % ^{13}C [1][2]

Hazard Identification and Safety Precautions

Hexadecane-1,2-13C2 is classified with the following hazards:

Hazard	Description
GHS Pictogram	GHS08 (Health Hazard)[1]
Signal Word	Danger[1][4]
Hazard Statements	H304: May be fatal if swallowed and enters airways.[1][4] EUH066: Repeated exposure may cause skin dryness or cracking.[1][4]
Precautionary Statements	P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[1][4] P331: Do NOT induce vomiting.[1][5] P405: Store locked up.[1][5] P501: Dispose of contents/container to an approved waste disposal plant.[1][5]

Operational Protocols

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling **Hexadecane-1,2-13C2**. The following table outlines the recommended PPE.

Body Part	Recommended Protection	Standard
Eyes/Face	Safety glasses with side-shields or goggles.	EN 166 (European Standard) [4]
Hands	Protective gloves (e.g., nitrile rubber). Check for chemical resistance.	EN 374 (European Standard) [6][7]
Skin/Body	Long-sleeved clothing or lab coat.	-
Respiratory	Not typically required with adequate ventilation. If ventilation is insufficient or in case of emergency, use a NIOSH/MSHA or European Standard EN 136 approved respirator.[4][8]	-

Handling and Storage Protocol

- Engineering Controls: Ensure adequate ventilation in the work area, especially in confined spaces.[4] Use of a chemical fume hood is recommended.
- Safe Handling Practices:
 - Avoid contact with skin and eyes.[8]
 - Do not ingest or inhale.[4]
 - Wash hands thoroughly after handling.[6]
 - Do not eat, drink, or smoke in the laboratory.[4][6]
 - Keep away from food, drink, and animal feeding stuffs.[4][6]
- Storage Conditions:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[4]
- Store locked up.[5][8]
- Recommended storage temperature is 15-25°C.[9]

First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	Do NOT induce vomiting.[4] Call a physician or poison control center immediately.[4] If vomiting occurs, keep head low so that stomach content doesn't get into the lungs.
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[4]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes.[4] Remove contaminated clothing. If skin irritation persists, call a physician.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[4]

Spill and Emergency Procedures

- Personal Precautions:
 - Evacuate personnel to a safe area.
 - Wear appropriate personal protective equipment (PPE).
 - Ensure adequate ventilation.
- Containment and Cleanup:

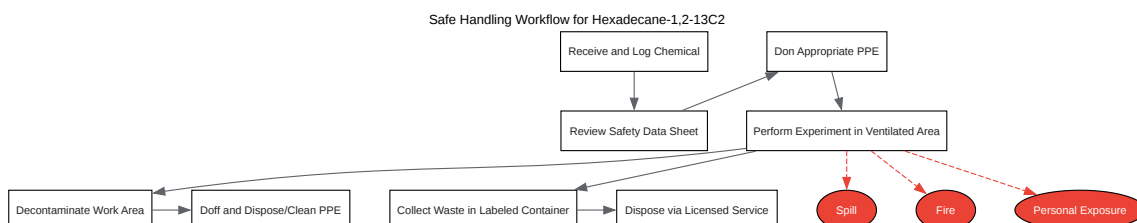
- Absorb the spill with an inert material (e.g., sand, diatomaceous earth, universal binders).
[9][10]
- Collect the absorbed material into a suitable, closed container for disposal.[6]
- Ventilate the area of the spill.
- Fire-Fighting Measures:
 - Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[4]
 - Special Hazards: Combustible liquid. Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO) and carbon dioxide (CO₂).[4]
 - Firefighter Protection: Wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Disposal Plan

As **Hexadecane-1,2-13C2** is labeled with a stable isotope, no special precautions for radioactivity are required.[11] The disposal should be in accordance with the procedures for the unlabeled chemical.

- Waste Classification: This material should be classified as chemical waste.
- Collection and Storage:
 - Collect waste in clearly labeled, sealed containers.
 - Do not mix with other waste streams unless compatible.
- Disposal Method:
 - Dispose of the waste through a licensed professional waste disposal service.[11]
 - Follow all local, state, and federal regulations for chemical waste disposal.[11]

Workflow for Handling Hexadecane-1,2-13C2



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Caption: Logical workflow for the safe handling of **Hexadecane-1,2-13C2**.

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